

# In-Depth Technical Guide: Thermal Stability and Degradation Profile of Cyanox CY 1790

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## Compound of Interest

Compound Name: Cyanox CY 1790

Cat. No.: B1669380

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## Introduction

**Cyanox CY 1790**, chemically known as 1,3,5-Tris(4-tert-butyl-3-hydroxy-2,6-dimethylbenzyl)-1,3,5-triazine-2,4,6(1H,3H,5H)-trione, is a high-performance, sterically hindered phenolic antioxidant. It is widely utilized to protect polymeric materials from thermal and oxidative degradation during processing and end-use applications. This technical guide provides a comprehensive overview of the thermal stability and degradation profile of **Cyanox CY 1790**, based on available scientific literature. Understanding these characteristics is crucial for optimizing its use in various formulations and predicting material lifetime.

## Thermal Stability Analysis

The thermal stability of **Cyanox CY 1790** is a key attribute, making it suitable for high-temperature applications. The primary techniques used to evaluate its thermal properties are Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

## Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a substance as a function of temperature or time in a controlled atmosphere. It provides critical information about the thermal stability and decomposition temperatures of a material.

Summary of TGA Data:

Studies have shown that **Cyanox CY 1790** exhibits high thermal stability, with no significant weight loss observed at typical processing temperatures for many polymers. The onset of thermal degradation occurs at temperatures well above 300°C.

Thermal Event	Temperature Range (°C)	Weight Loss (%)	Peak Decomposition Temperature (°C)	Reference
Initial Decomposition	> 344	-	-	[1]
Main Decomposition	344 - 445	~98.5	425	[1]
Final Residue at 800°C	-	1.5	-	[1]

Note: The data presented is based on available literature and may vary depending on the specific experimental conditions.

## Differential Scanning Calorimetry (DSC)

DSC is used to measure the heat flow associated with thermal transitions in a material as a function of temperature. For **Cyanox CY 1790**, DSC is primarily used to determine its melting point and assess its thermal behavior upon heating.

Summary of DSC Data:

DSC analysis of **Cyanox CY 1790** reveals a distinct endothermic event corresponding to its melting point.

Thermal Event	Temperature Range (°C)	Peak Temperature (°C)	Enthalpy of Fusion (J/g)	Reference
Melting	155 - 176	Not explicitly stated	Not explicitly stated	[1]

Note: The peak temperature and enthalpy of fusion are important parameters for characterizing the purity and crystalline nature of the antioxidant.

## Degradation Profile

The degradation of **Cyanox CY 1790**, like other hindered phenolic antioxidants, primarily proceeds through an autoxidation mechanism when exposed to heat and oxygen. This process involves the generation of free radicals and subsequent oxidation of the phenolic moieties.

## Proposed Degradation Pathway

The antioxidant function of **Cyanox CY 1790** stems from the ability of its sterically hindered phenolic groups to donate a hydrogen atom to reactive radicals, thereby neutralizing them and terminating the degradation chain reaction of the host polymer. This process, however, leads to the degradation of the antioxidant molecule itself.

The initial step in the degradation is the formation of a phenoxyl radical. This radical can then undergo further reactions, such as radical-radical coupling and oxidation, to form various transformation products. While specific degradation products of **Cyanox CY 1790** under purely thermal stress have not been definitively identified in the available literature, it is known that the degradation of hindered phenolic antioxidants can lead to the formation of colored species, such as quinone-methides, which can contribute to the discoloration of the stabilized material.

## Experimental Protocols

Detailed experimental protocols are essential for the accurate and reproducible assessment of thermal properties. The following are generalized methodologies for TGA and DSC analysis of phenolic antioxidants, which can be adapted for **Cyanox CY 1790**.

### Thermogravimetric Analysis (TGA) Protocol

- Instrument: A calibrated thermogravimetric analyzer.
- Sample Preparation: A small, representative sample of **Cyanox CY 1790** (typically 5-10 mg) is accurately weighed into a clean, inert sample pan (e.g., alumina or platinum).
- Atmosphere: The analysis is typically performed under a controlled atmosphere, such as high-purity nitrogen or air, at a constant flow rate (e.g., 20-50 mL/min).

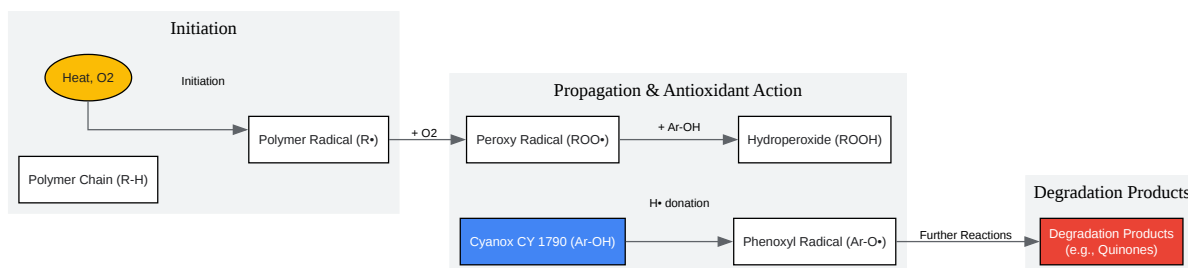
- **Heating Program:** The sample is heated from ambient temperature to a final temperature (e.g., 800-1000°C) at a constant heating rate (e.g., 10 or 20°C/min).
- **Data Analysis:** The weight loss as a function of temperature is recorded. Key parameters to be determined include the onset temperature of decomposition (Tonset), the temperature of maximum weight loss rate (Tmax), and the percentage of residue at the final temperature.

## Differential Scanning Calorimetry (DSC) Protocol

- **Instrument:** A calibrated differential scanning calorimeter.
- **Sample Preparation:** A small amount of **Cyanox CY 1790** (typically 2-5 mg) is accurately weighed into a clean, hermetically sealed aluminum pan. An empty, sealed aluminum pan is used as a reference.
- **Atmosphere:** The analysis is conducted under an inert atmosphere, such as nitrogen, at a constant flow rate.
- **Heating Program:** The sample and reference are subjected to a controlled temperature program, which typically involves heating from ambient temperature to a temperature above the melting point (e.g., 200°C) at a constant heating rate (e.g., 10°C/min).
- **Data Analysis:** The heat flow to the sample is measured as a function of temperature. The resulting DSC curve is analyzed to determine the melting point (typically taken as the peak of the endotherm) and the enthalpy of fusion ( $\Delta H_f$ ), which is the area under the melting peak.

## Visualizations

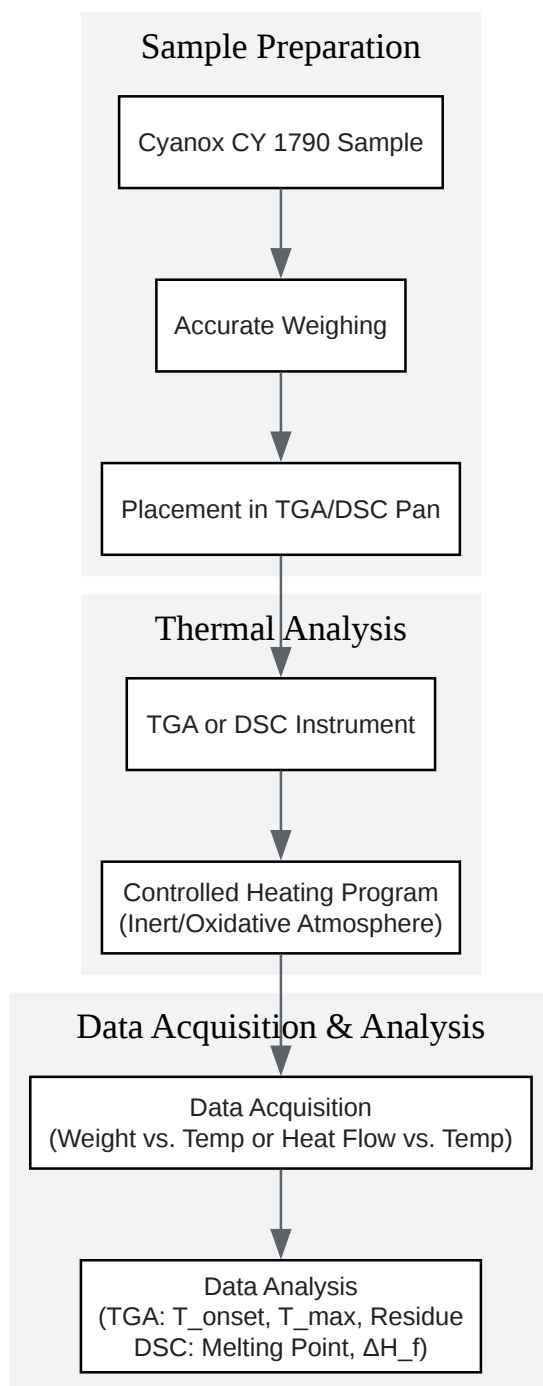
### Proposed Degradation Pathway of a Hindered Phenolic Antioxidant



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Caption: Proposed degradation pathway of a hindered phenolic antioxidant like **Cyanox CY 1790**.

## Experimental Workflow for Thermal Analysis



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Caption: General experimental workflow for TGA and DSC analysis.

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## References

- 1. mdpi.com [mdpi.com]
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